

A Technical Guide to the Thermal Stability of 5-Iodovanillin

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Compound of Interest

Compound Name: 5-Iodovanillin

Cat. No.: B1580916

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Audience: Researchers, scientists, and drug development professionals.

Introduction

5-Iodovanillin (CAS No: 5438-36-8), a halogenated derivative of vanillin, serves as a crucial intermediate in the synthesis of various organic compounds, including pharmaceuticals. Its chemical structure, featuring aldehyde, hydroxyl, and methoxy functional groups on an iodinated benzene ring, dictates its reactivity and physical properties.[1][2] Understanding the thermal stability of **5-iodovanillin** is paramount for drug development professionals and chemists, as it informs safe handling, storage conditions, and processing parameters, particularly in applications requiring elevated temperatures such as melt extrusion or crystallization processes.

This technical guide provides a comprehensive overview of the known thermal properties of **5-iodovanillin**. It outlines detailed experimental protocols for Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC), the primary techniques for assessing thermal stability. While specific decomposition data is not widely published, this document establishes a framework for its evaluation, ensuring process safety and product integrity.

Physicochemical and Thermal Properties

5-Iodovanillin is typically a pale yellow or cream-colored crystalline powder.[3] General stability information from safety data sheets indicates that the compound is stable under recommended storage conditions, which include keeping it in a dry, cool, and well-ventilated

place away from strong oxidizing agents and strong bases.[4][5][6] Thermal decomposition can lead to the release of hazardous vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen iodide (HI).[5]

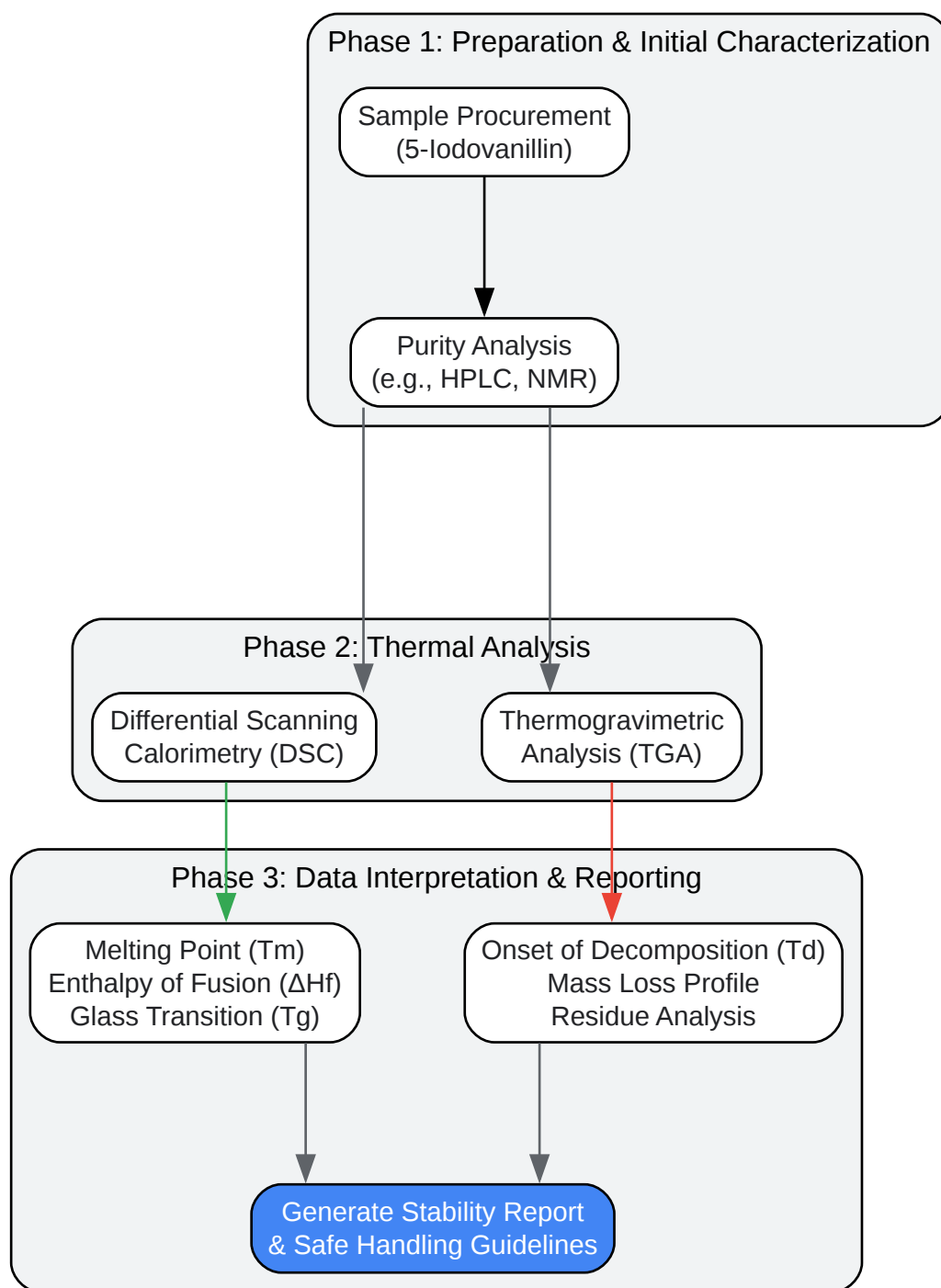
Quantitative Thermal Data

The most consistently reported thermal property for **5-iodovanillin** is its melting point. Data from various suppliers and databases are summarized below. Specific data from TGA or DSC analyses detailing the exact onset of decomposition is not readily available in public literature.

Property	Value (°C)	Source(s)
Melting Point / Range	183 - 185	Sigma-Aldrich, ChemicalBook[7][8]
179.0 - 185.0	Thermo Scientific[3]	
180 - 184	Thermo Scientific[9]	
183.0	Wikidata (Jean-Claude Bradley Open Melting Point Dataset) [10]	
Decomposition Temperature	Not explicitly available in cited literature.	Santa Cruz Biotechnology[4]

Thermal Stability Analysis Workflow

The evaluation of a compound's thermal stability is a systematic process. It begins with sample characterization and proceeds through distinct analytical techniques to determine key thermal transition and decomposition points. The following diagram illustrates a standard workflow for assessing the thermal properties of a pharmaceutical intermediate like **5-iodovanillin**.



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Caption: Workflow for Thermal Stability Assessment.

Experimental Protocols

The following sections detail standardized methodologies for conducting DSC and TGA experiments on a crystalline organic powder such as **5-iodovanillin**.

Differential Scanning Calorimetry (DSC)

DSC is a thermoanalytical technique that measures the difference in heat flow required to increase the temperature of a sample and a reference as a function of temperature.^{[11][12]} It is used to determine thermal transition temperatures like melting point, glass transitions, and exothermic decompositions.^{[11][13]}

Objective: To determine the melting point (T_m) and enthalpy of fusion (ΔH_f) of **5-iodovanillin** and to screen for any other endothermic or exothermic events prior to decomposition.

Methodology:

- **Instrument Calibration:** Calibrate the DSC instrument for temperature and enthalpy using certified standards (e.g., indium) according to the manufacturer's guidelines.
- **Sample Preparation:** Accurately weigh 2-5 mg of **5-iodovanillin** powder into a standard aluminum DSC pan. Crimp the pan with a lid. Prepare an identical empty, crimped pan to serve as the reference.^[14]
- **Instrument Setup:** Place the sample and reference pans into the DSC cell.
- **Thermal Program:**
 - **Atmosphere:** Purge the cell with an inert gas (e.g., nitrogen) at a flow rate of 30-50 mL/min to prevent oxidative degradation.^[15]
 - **Temperature Range:** Equilibrate the sample at 30 °C. Ramp the temperature from 30 °C to 250 °C at a constant heating rate of 10 °C/min. The final temperature should be sufficiently above the expected melting point but below the point of significant decomposition.^[14]
- **Data Analysis:** Record the heat flow versus temperature. The melting point is determined as the onset or peak temperature of the endothermic melting event. Integrate the peak area to calculate the enthalpy of fusion (ΔH_f). Analyze the thermogram for any other thermal events.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere.^{[16][17][18]} It is essential for determining the temperature at which a material begins to decompose and for quantifying mass loss due to volatilization or degradation.

Objective: To determine the thermal stability and decomposition profile of **5-iodovanillin** by identifying the onset temperature of mass loss.

Methodology:

- Instrument Calibration: Perform mass and temperature calibrations as per the instrument's standard operating procedure.
- Sample Preparation: Place 5-10 mg of **5-iodovanillin** powder into a ceramic or alumina TGA crucible.^[19]
- Instrument Setup: Place the crucible onto the TGA's microbalance and ensure the furnace is sealed.
- Thermal Program:
 - Atmosphere: Purge the furnace with an inert gas (e.g., nitrogen) at a flow rate of 20-40 mL/min to create a non-reactive environment.^{[15][19]}
 - Temperature Range: Equilibrate the sample at 30 °C. Ramp the temperature from 30 °C to a temperature well above the melting point (e.g., 400 °C) at a heating rate of 10 °C/min.^[15]
- Data Analysis: Plot the percentage of initial mass versus temperature. The onset of decomposition (Td) is typically determined as the temperature at which a significant deviation from the baseline mass occurs (e.g., 5% mass loss) or by calculating the peak of the first derivative of the TGA curve (DTG curve).^[18]

Conclusion

The thermal stability of **5-iodovanillin** is a critical parameter for its application in chemical synthesis and pharmaceutical manufacturing. While its melting point is well-documented in the range of 179-185 °C, specific quantitative data on its decomposition temperature is not widely available. The compound is generally considered stable under standard storage conditions but is known to release hazardous gases upon thermal decomposition.

For researchers and developers, direct characterization using the standardized TGA and DSC protocols outlined in this guide is strongly recommended. The resulting data will enable the determination of precise processing limits, ensure the development of safe handling procedures, and maintain the chemical integrity of **5-iodovanillin** throughout its lifecycle.

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